

An In-depth Technical Guide to Methyl 6-oxohexanoate

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Compound of Interest

Compound Name: Methyl 6-oxohexanoate

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This technical guide provides a comprehensive overview of **Methyl 6-oxohexanoate**, a valuable intermediate in organic synthesis. This document consolidates its chemical identity, physical and chemical properties, detailed experimental protocols for its synthesis, and its current understanding within biological contexts.

Chemical Identity and Synonyms

Methyl 6-oxohexanoate is an organic compound featuring both an ester and an aldehyde functional group. Its unique structure makes it a versatile building block in the synthesis of more complex molecules.

CAS Number: 6654-36-0

Synonyms:

- Adipic Semialdehyde Methyl Ester
- Hexanoic acid, 6-oxo-, methyl ester
- Methyl 5-formylvalerate
- 5-Formylpentanoic Acid Methyl Ester

- 6-Oxoheptanoic Acid Methyl Ester
- Methyl adipaldehydate
- 5-Carbomethoxy-1-pentanal
- Methyl 5-formylpentanoate

Physicochemical Properties

A summary of the key quantitative data for **Methyl 6-oxohexanoate** is presented in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C ₇ H ₁₂ O ₃	[1][2]
Molecular Weight	144.17 g/mol	[1][2]
Density	1 g/mL at 25 °C (lit.)	[1][2]
Boiling Point	83-86 °C at 1.5 mmHg	[2]
Flash Point	71 °C	[2]
Refractive Index	1.4391 at 20 °C	[2]
Vapor Pressure	0.571 mmHg at 25 °C	[2]
Solubility	Soluble in chloroform and ethyl acetate; insoluble in water.	[2]
Appearance	Colorless liquid	[2]

Experimental Protocols: Synthesis of Methyl 6-oxohexanoate

A common and effective method for the synthesis of **Methyl 6-oxohexanoate** is through the ozonolytic cleavage of a cyclic alkene precursor. The following protocol is a detailed methodology for this synthesis.

Reaction: Ozonolysis of a cyclic alkene followed by reductive workup.

Materials:

- Cyclohexene
- Methanol
- Ozone (generated from an ozone generator)
- Dichloromethane
- Triethylamine
- Acetic anhydride
- 0.1 N Hydrochloric acid
- 10% Sodium hydroxide solution
- Anhydrous magnesium sulfate
- Benzene
- p-Toluenesulfonic acid
- Sodium bicarbonate

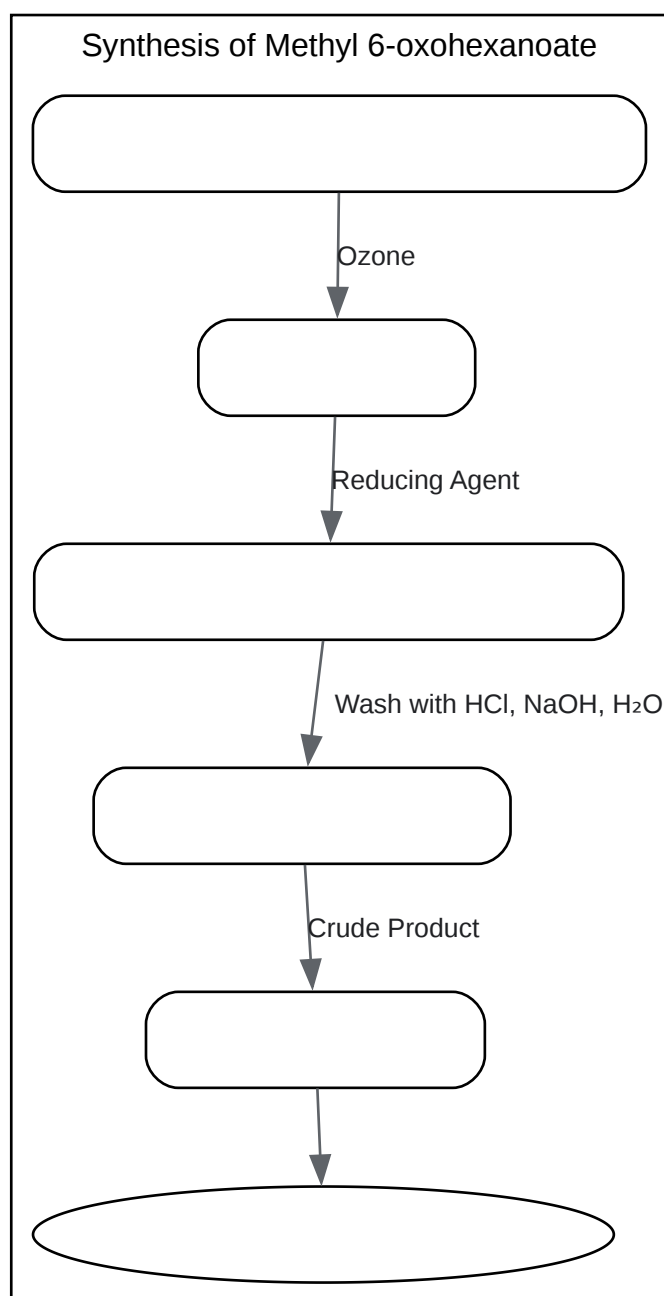
Procedure:

- Ozonolysis: A solution of cyclohexene in a mixture of dichloromethane and methanol is cooled to $-78\text{ }^{\circ}\text{C}$ (a dry ice/acetone bath). A stream of ozone is then bubbled through the solution until the reaction is complete, which is typically indicated by the appearance of a blue color.
- Reductive Workup: The excess ozone is removed by purging the solution with nitrogen or oxygen. A reducing agent, such as dimethyl sulfide or triphenylphosphine, is then added to the reaction mixture to quench the ozonide and form the desired aldehyde.

- **Acetal Protection (Optional but recommended):** To facilitate purification and prevent side reactions, the aldehyde can be protected as a dimethyl acetal. This is achieved by treating the crude product with methanol in the presence of an acid catalyst like p-toluenesulfonic acid. The reaction is then neutralized with a weak base such as sodium bicarbonate.
- **Workup and Extraction:** The reaction mixture is washed sequentially with 150-mL portions of 0.1 N hydrochloric acid, 10% sodium hydroxide solution, and water. The organic layer is separated, dried over anhydrous magnesium sulfate, and filtered.
- **Solvent Removal and Purification:** The solvent is removed from the organic layer by rotary evaporation. The crude product is then purified by short-path distillation to yield pure **Methyl 6-oxohexanoate** (boiling point 83–86 °C at 1.5 mmHg).

Experimental Workflow

The following diagram illustrates the key steps in the synthesis of **Methyl 6-oxohexanoate** via ozonolysis.



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Caption: Workflow for the synthesis of **Methyl 6-oxohexanoate**.

Biological Significance and Signaling Pathways

Currently, there is a lack of specific information in the scientific literature detailing the direct involvement of **Methyl 6-oxohexanoate** in biological signaling pathways. While it serves as a

versatile synthetic intermediate, its endogenous roles or interactions with cellular signaling cascades have not been elucidated. Further research is required to explore the potential biological activities of this compound.

Safety Information

Methyl 6-oxohexanoate should be handled with care in a laboratory setting. It is advisable to consult the Safety Data Sheet (SDS) for detailed information on handling, storage, and disposal. As with many organic chemicals, appropriate personal protective equipment (PPE), such as gloves, safety glasses, and a lab coat, should be worn. Work should be conducted in a well-ventilated area or under a fume hood.

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References

- 1. Organic Syntheses Procedure [orgsyn.org]
- 2. chembk.com [chembk.com]
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